

Technical Support Center: Histamine Dihydrochloride Solubility & Stability[1]

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Compound of Interest

Compound Name: *Histamine hydrochloride*

CAS No.: *55-36-7*

Cat. No.: *B1206318*

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Welcome to the Technical Support Center. I am Dr. Aris, Senior Application Scientist. Below is a comprehensive troubleshooting and optimization guide for working with Histamine Dihydrochloride (Histamine 2HCl). While this compound is intrinsically water-soluble, user difficulties often stem from its hygroscopic nature, pH-dependent stability, and sensitivity to oxidation.[1]

Part 1: Quick Reference Data

Use this table to verify your solvent choice and expected concentration limits.

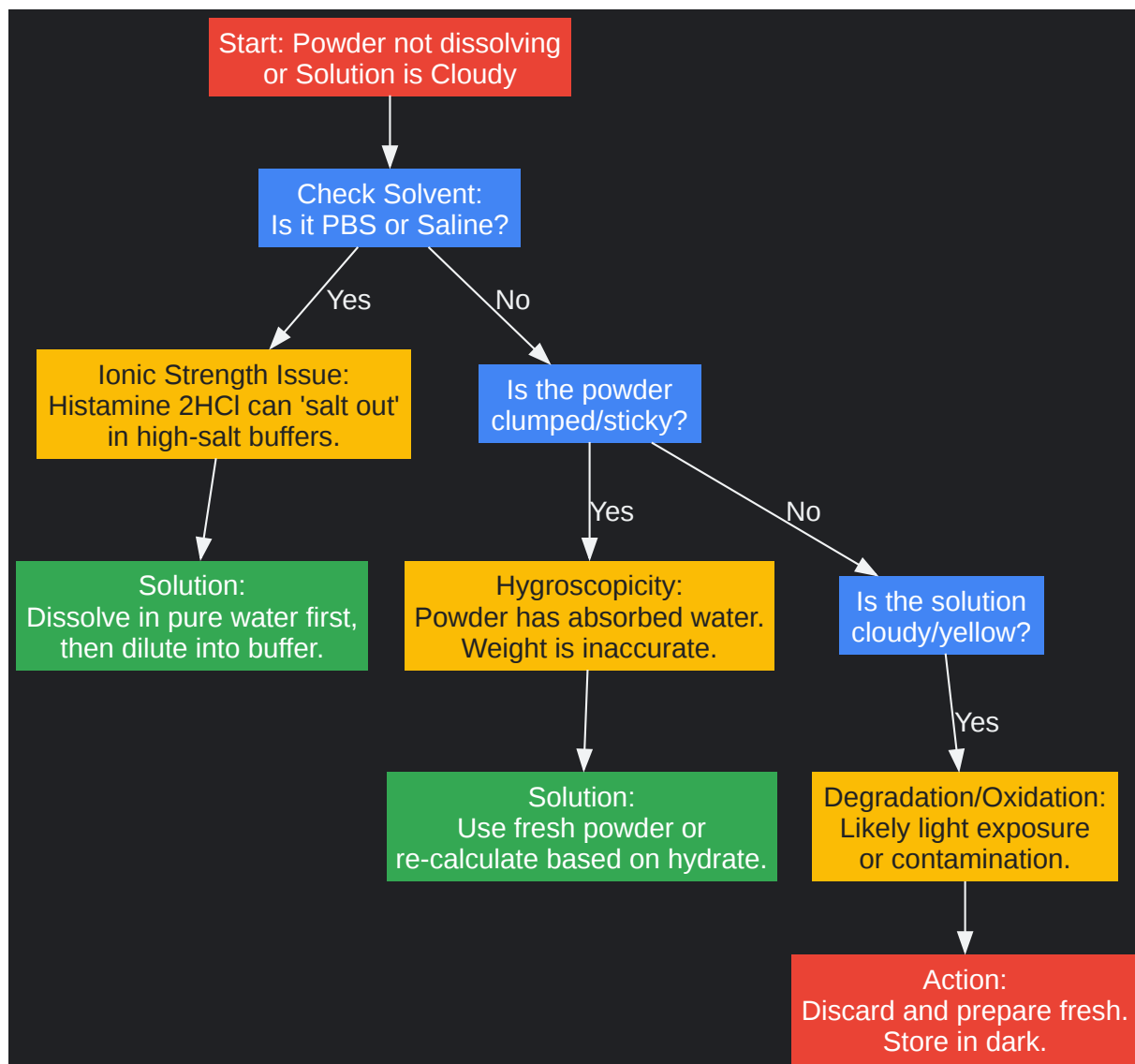
Solvent	Max Solubility (Approx.) [1] [2] [3] [4]	Stability (Stock)	Notes
Water (ddH ₂ O)	~100 mg/mL (approx. 500 mM)	High (-20°C)	Recommended. Best for primary stock solutions. [1]
DMSO	~20–100 mg/mL	High (-20°C)	Good for hydrophobic downstream applications. [1]
Ethanol	~10–30 mg/mL	Moderate	Lower solubility; not recommended for high-concentration stocks. [1]
PBS (pH 7.2)	~10 mg/mL	Low (Precipitation risk)	Do not use for stock. Ionic strength can reduce solubility. [1]

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Critical Note on Molecular Weight: Ensure you calculate molarity based on the Histamine Dihydrochloride MW (184.07 g/mol), not the Histamine free base MW (111.15 g/mol).

Part 2: Troubleshooting Decision Tree

Is your solution cloudy, sticky, or discolored? Follow this logic flow to diagnose the issue.



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Figure 1: Troubleshooting Logic Flow. A systematic approach to diagnosing solubility failures, distinguishing between solvent incompatibility, hygroscopic error, and chemical degradation.[1]

Part 3: Frequently Asked Questions (FAQs)

Q1: My histamine powder turned into a sticky "brick" inside the vial. Is it ruined?

Diagnosis: Hygroscopicity. Histamine 2HCl is extremely hygroscopic.^[1] It aggressively pulls moisture from the air, forming a sticky hydrate.

- Can I use it? Technically yes, chemically it is likely still histamine.^[1] However, your weighing will be inaccurate because you are weighing water + histamine.^[1]
- The Fix: If precise molarity is required, discard the clumped powder. For future use, store the vial in a desiccator and warm it to room temperature before opening to prevent condensation.

Q2: Why shouldn't I make my stock solution directly in PBS or Culture Media?

Mechanism: Ionic Strength & pH Buffering. Histamine 2HCl is an acidic salt.^[1]

- Acidity: Dissolving high concentrations (e.g., 100 mM) into a weak buffer like PBS can overwhelm the buffer's capacity, causing a massive pH drop.
- Salting Out: High ionic strength in PBS decreases the solubility of the histamine salt compared to pure water.^[1]
- Protocol: Always prepare a 100x or 1000x stock in pure water (or DMSO), then spike this into your media/buffer.^[1]

Q3: Can I autoclave my histamine stock solution?

Answer: No. While histamine has some thermal stability, autoclaving (121°C) poses a high risk of oxidative degradation and hydrolysis, especially in the presence of metal ions often found in autoclave steam.

- Correct Method: Sterilize by filtration using a 0.22 µm PVDF or PES syringe filter.^[1]

Q4: I read that Histamine adheres to glass. Is this true?

Insight: Surface Adsorption. Yes.^[1] Cationic amines like histamine can adsorb onto negatively charged glass surfaces (silanol groups), specifically at low concentrations.^[1]

- Recommendation: Use polypropylene (plastic) tubes for storage and dilution.[1] If you must use glass, silanize it first.[1]

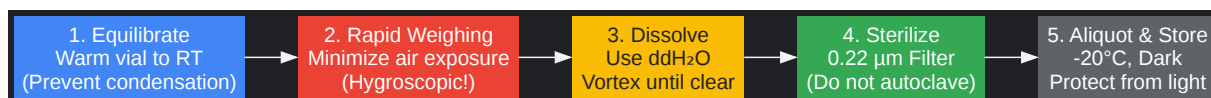
Part 4: Optimized Stock Preparation Protocol

Follow this protocol to ensure a sterile, accurate 100 mM Stock Solution.

Materials:

- Histamine Dihydrochloride (MW: 184.07 g/mol) [1]
- Solvent: Sterile ddH₂O (degassed recommended) [1]
- Vessel: Polypropylene tube (Amber/Dark preferred) [1]
- Filtration: 0.22 µm Syringe Filter [1]

Workflow Diagram:



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Figure 2: Stock Preparation Workflow. Critical control points include temperature equilibration (Step 1) and rapid weighing (Step 2) to mitigate hygroscopic errors.[1]

Step-by-Step Instructions:

- Calculation: To make 10 mL of 100 mM Stock:

[1]

- Weighing: Weigh 184 mg of powder. Work quickly to avoid moisture absorption.[1]
- Dissolution: Add 10 mL of sterile ddH₂O. Vortex vigorously. The solution should be clear and colorless.

- Sterilization: Pass the solution through a 0.22 μm filter into a sterile polypropylene tube.
- Storage: Aliquot into small volumes (e.g., 500 μL) to avoid freeze-thaw cycles. Store at -20°C wrapped in foil (light sensitive).

References

- National Institutes of Health (NIH) / PubChem.Histamine Dihydrochloride Compound Summary.[1] Available at: [\[Link\]](#)[1]

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